

Essential Safety and Logistical Information for Handling Acequinocyl-d25

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Compound of Interest

Compound Name: Acequinocyl-d25

Cat. No.: B10856107

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides detailed procedural guidance for the use of personal protective equipment (PPE) when working with **Acequinocyl-d25**, a deuterated analog of the acaricide Acequinocyl. Adherence to these protocols is critical to mitigate risks and ensure a safe laboratory environment.

Acequinocyl-d25 is intended for research use only and presents several hazards.^[1] It can cause damage to organs upon single exposure and may cause organ damage through prolonged or repeated exposure.^[1] Furthermore, it may provoke an allergic skin reaction and is highly toxic to aquatic life, with long-lasting effects.^[1]

Hazard Identification and Classification

A clear understanding of the hazards associated with **Acequinocyl-d25** is the foundation of a robust safety plan. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement
Specific target organ toxicity (single exposure)	H370: Causes damage to organs.[1]
Specific target organ toxicity (repeated exposure)	H373: May cause damage to organs through prolonged or repeated exposure.[1]
Sensitization - skin	H317: May cause an allergic skin reaction.
Hazardous to the aquatic environment, acute hazard	H400: Very toxic to aquatic life.
Hazardous to the aquatic environment, long-term hazard	H410: Very toxic to aquatic life with long lasting effects.

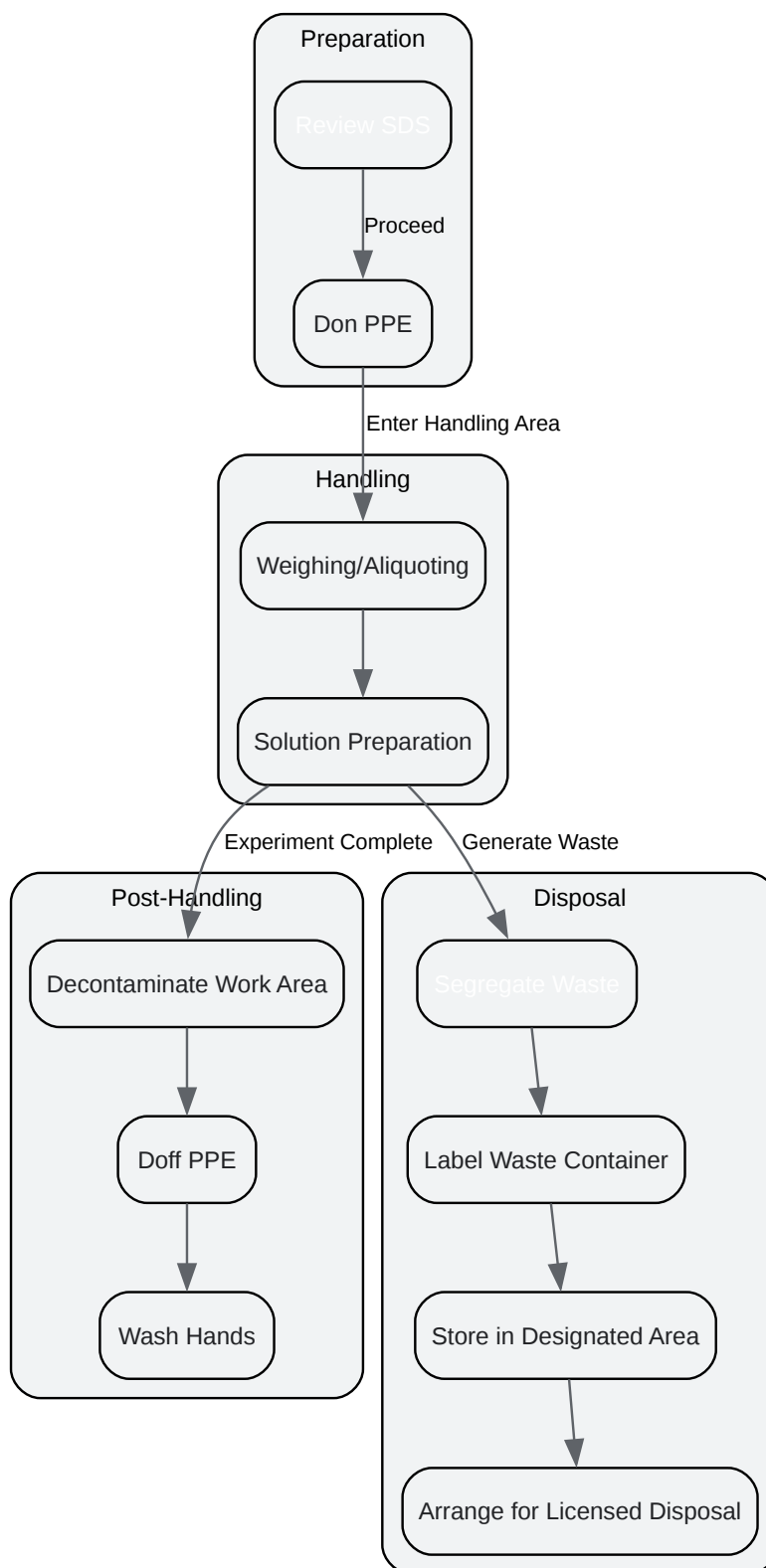
Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is necessary when handling **Acequinocyl-d25**. The following table outlines the required PPE for different laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Solid Form)	Safety glasses with side shields or goggles	Nitrile or other chemical-resistant gloves	Laboratory coat	N95 or higher-rated respirator (in the absence of a chemical fume hood)
Solution Preparation and Handling	Chemical splash goggles	Nitrile or other chemical-resistant gloves	Laboratory coat or chemical-resistant apron	Work in a certified chemical fume hood
Waste Disposal	Chemical splash goggles	Nitrile or other chemical-resistant gloves	Laboratory coat or chemical-resistant apron	Work in a well-ventilated area or a chemical fume hood

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **Acequinocyl-d25** in a laboratory setting.



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Safe Handling Workflow for **Acequinocyl-d25**

Operational Plans

Handling:

- Always handle **Acequinocyl-d25** in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Prevent prolonged or repeated exposure.
- Take precautionary measures against static discharge.
- When not in use, store the compound in accordance with the information provided on the product insert.

First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.
- If in eyes: Hold eyelids apart and flush with plenty of water for at least 15 minutes. Seek medical attention.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get immediate medical attention.
- If swallowed: Wash out the mouth with water. Do not induce vomiting unless directed by medical personnel. Get medical attention.

Disposal Plan

Proper disposal of **Acequinocyl-d25** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** All waste containing **Acequinocyl-d25** must be treated as hazardous waste.
- **Segregation:** Segregate waste at the source. Solid waste (e.g., contaminated gloves, weigh paper) should be collected separately from liquid waste (e.g., unused solutions, solvent rinses).
- **Containerization:** Use clearly labeled, sealed, and appropriate waste containers. The label should include "Hazardous Waste," the chemical name "**Acequinocyl-d25**," and the associated hazards (e.g., "Toxic," "Environmental Hazard").
- **Storage:** Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- **Final Disposal:** Disposal must be conducted through a licensed hazardous waste disposal company, in accordance with all federal, state, and local regulations. Do not dispose of with household garbage or allow the product to enter the sewage system.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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